

# Introduction: The Critical Role of Isotopically Labeled Standards in Bioanalysis

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## Compound of Interest

Compound Name: *N-Methyl-d3-4-pyridone-3-carboxamide*

Cat. No.: *B1165202*

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**N-Methyl-d3-4-pyridone-3-carboxamide** is the deuterated form of N-Methyl-4-pyridone-3-carboxamide, a significant metabolite of nicotinamide (a form of vitamin B3). Its primary and critical application in the scientific community is as a stable isotope-labeled internal standard for the accurate quantification of its unlabeled counterpart in complex biological matrices using mass spectrometry-based assays.[1][2] The incorporation of three deuterium atoms on the N-methyl group provides a mass shift that allows for its clear differentiation from the endogenous analyte, without significantly altering its chemical and physical behavior during sample preparation and analysis. This guide provides a comprehensive overview of the fundamental properties, synthesis, and application of **N-Methyl-d3-4-pyridone-3-carboxamide** as an internal standard in bioanalytical method development.

## Physicochemical Properties

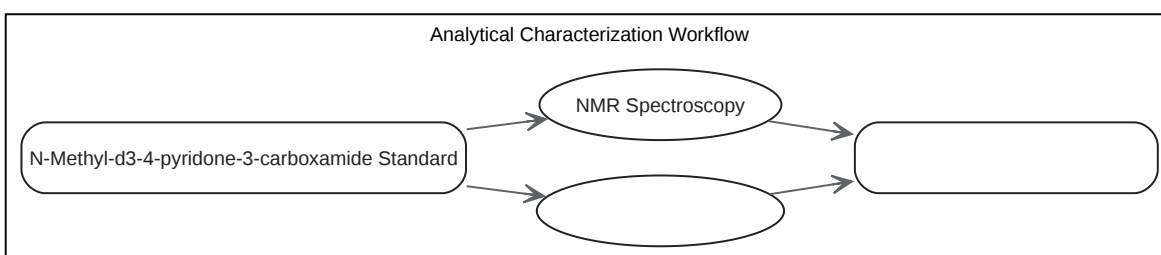
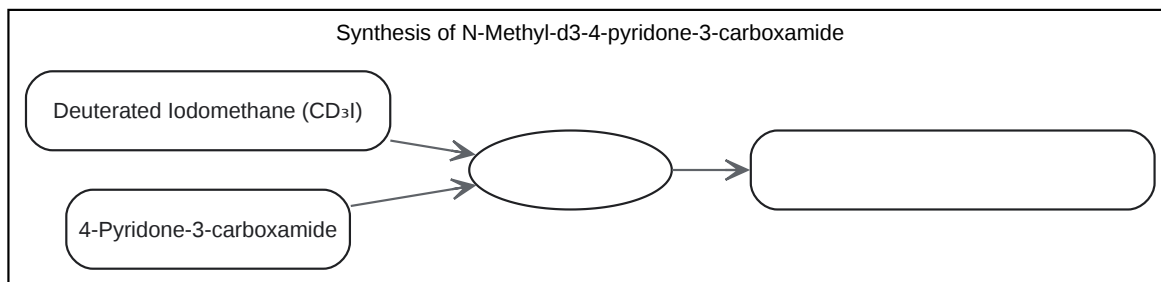
A summary of the key physicochemical properties of **N-Methyl-d3-4-pyridone-3-carboxamide** is presented in the table below.

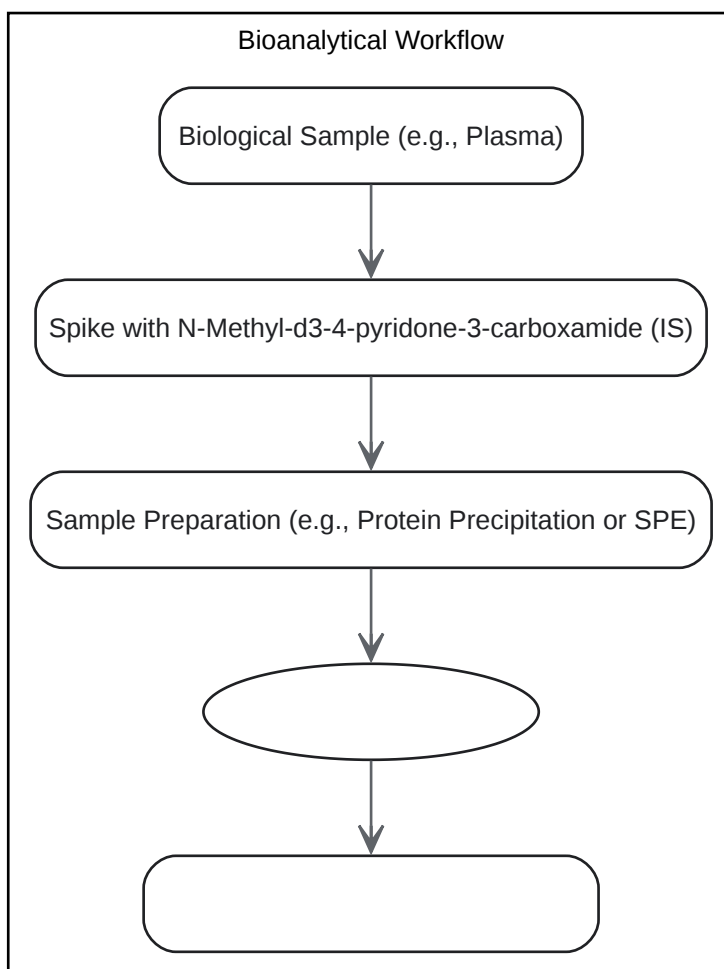
Property	Value	Source
Chemical Name	N-(methyl-d3)-4-oxo-1,4-dihydropyridine-3-carboxamide	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> D <sub>3</sub> N <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	155.17 g/mol	[1]
CAS Number	1207384-47-1	[2]
Appearance	White to off-white solid	[1]
Solubility	Soluble in DMSO	[1]

## Synthesis and Isotopic Labeling

The synthesis of **N-Methyl-d3-4-pyridone-3-carboxamide** involves the methylation of a suitable precursor with a deuterated methylating agent. A common and efficient method is the reaction of 4-pyridone-3-carboxamide with deuterated iodomethane (CD<sub>3</sub>I).

## Synthetic Workflow





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## Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. N-Methyl-4-pyridone-3-carboxamide-d3 - CAS - 1207384-47-1 | Axios Research [axios-research.com]
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[\[https://www.benchchem.com/product/b1165202#n-methyl-d3-4-pyridone-3-carboxamide-fundamental-properties\]](https://www.benchchem.com/product/b1165202#n-methyl-d3-4-pyridone-3-carboxamide-fundamental-properties)

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